

Proper Disposal of 2-Ethylbenzonitrile: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Ethylbenzonitrile

Cat. No.: B1295046

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical waste are paramount to ensuring a secure laboratory environment and maintaining environmental compliance. This guide provides essential safety and logistical information for the proper disposal of **2-Ethylbenzonitrile** (CAS No. 34136-59-9), a versatile aromatic compound used in pharmaceutical and agrochemical synthesis. Adherence to these procedural steps is critical for operational safety and responsible chemical management.

Immediate Safety and Handling Precautions

Before beginning any disposal-related activities, it is crucial to handle **2-Ethylbenzonitrile** with the appropriate personal protective equipment (PPE) and engineering controls. This compound is harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.^[1]

- Personal Protective Equipment (PPE):
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile rubber).
 - Eye Protection: Use chemical safety goggles or a face shield.
 - Lab Coat: A standard laboratory coat is required to prevent skin contact.
 - Respiratory Protection: If there is a risk of inhalation, use a NIOSH/MSHA-approved respirator.

- Engineering Controls:
 - All handling of **2-Ethylbenzonitrile** should occur in a well-ventilated area, preferably within a certified chemical fume hood.
 - Ensure that safety showers and eyewash stations are readily accessible.

Hazard and Property Data

The following table summarizes key quantitative data for **2-Ethylbenzonitrile**, crucial for a comprehensive risk assessment prior to handling and disposal.

Property	Value
CAS Number	34136-59-9
Molecular Formula	C ₉ H ₉ N
Molecular Weight	131.17 g/mol
GHS Hazard Statements	H302: Harmful if swallowed H312: Harmful in contact with skin H315: Causes skin irritation H319: Causes serious eye irritation H332: Harmful if inhaled H335: May cause respiratory irritation
Flash Point	97 °C / 206.6 °F ^[2]
Incompatibilities	Strong oxidizing agents

Step-by-Step Disposal Protocol

The recommended method for the disposal of **2-Ethylbenzonitrile** is to manage it as hazardous waste through a licensed environmental disposal company. In-laboratory treatment or neutralization is not advised without specific, validated protocols from your institution's Environmental Health and Safety (EHS) department.

1. Waste Characterization and Identification:

- **Hazardous Waste Determination:** **2-Ethylbenzonitrile** is not a P- or U-listed hazardous waste under the Resource Conservation and Recovery Act (RCRA). Therefore, its disposal is governed by its characteristics. Based on its toxicological profile, it should be treated as a characteristic hazardous waste for toxicity. Your institution's EHS department will make the final determination and may assign a specific waste code.
- **Segregation:** Do not mix **2-Ethylbenzonitrile** waste with other waste streams unless explicitly permitted by your institution's waste management guidelines. It is incompatible with strong oxidizing agents.

2. Waste Collection and Containment:

- **Primary Container:** Use a dedicated, leak-proof, and clearly labeled hazardous waste container that is chemically compatible with nitriles.
- **Waste Collection:** Collect all materials contaminated with **2-Ethylbenzonitrile**, including unused product, reaction byproducts, and contaminated lab supplies (e.g., gloves, filter paper, pipette tips), in the designated waste container.
- **Container Integrity:** Keep the container securely closed at all times, except when adding waste. Ensure the exterior of the container remains clean and free of contamination.

3. Labeling:

- **Hazardous Waste Label:** Affix a hazardous waste label to the container as soon as the first drop of waste is added.
- **Content Identification:** Clearly write the full chemical name, "**2-Ethylbenzonitrile** Waste," and the CAS number (34136-59-9) on the label. List all constituents if it is a mixed waste.
- **Hazard Communication:** Indicate the relevant hazards (e.g., "Toxic") by checking the appropriate boxes on the label.

4. Storage:

- **Designated Area:** Store the sealed and labeled waste container in a designated satellite accumulation area that is under the control of the laboratory personnel.

- Secondary Containment: Place the primary waste container in a secondary container, such as a chemical-resistant tub or tray, to contain any potential leaks.
- Segregation: Store the **2-Ethylbenzonitrile** waste away from incompatible materials, particularly strong oxidizing agents.

5. Disposal and Removal:

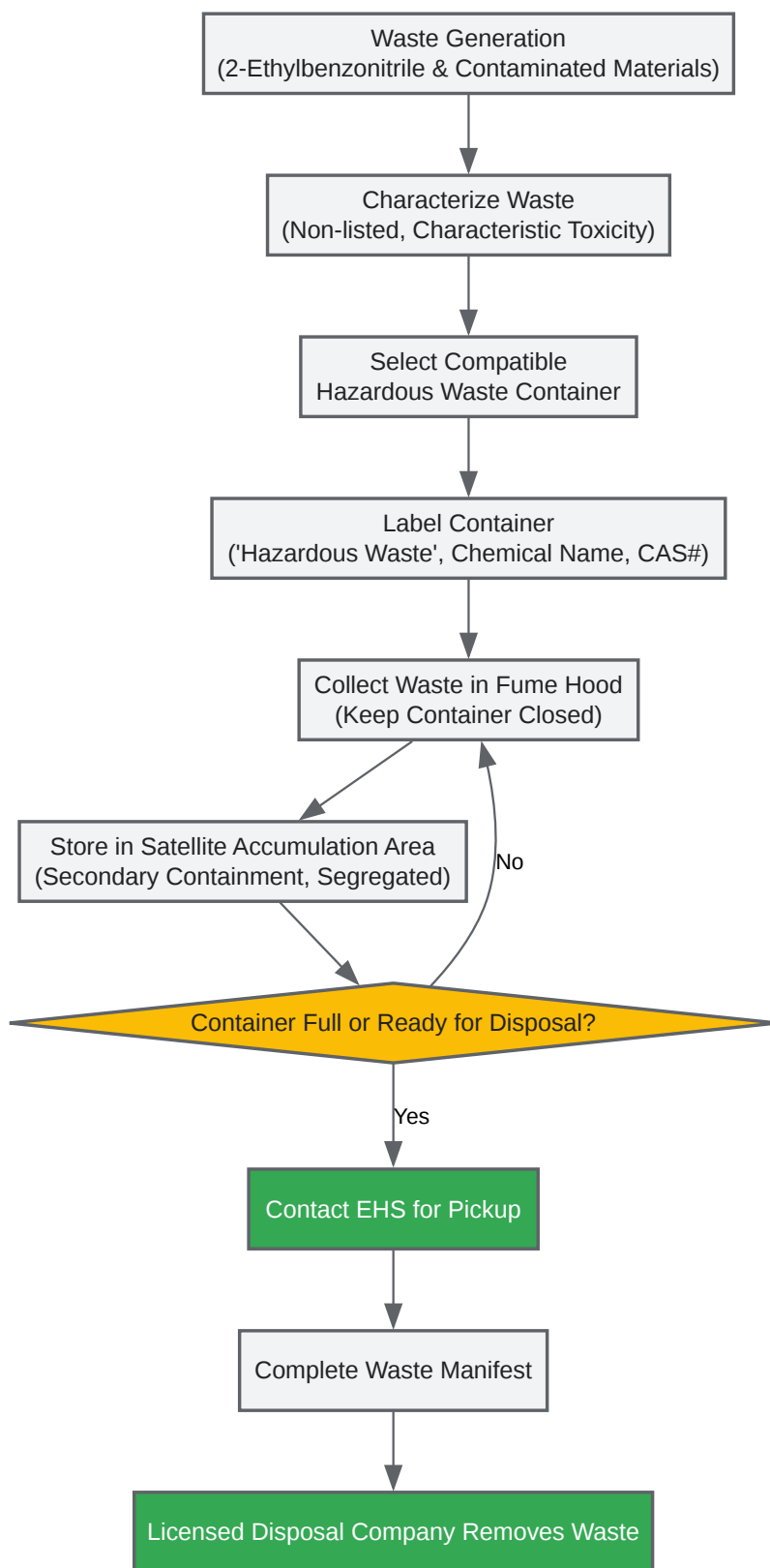
- Contact EHS: When the container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department or the designated hazardous waste management provider.
- Schedule Pickup: Follow your institution's procedures to schedule a waste pickup. Provide the full chemical name and CAS number to the disposal coordinator.
- Documentation: Ensure all required waste manifests and documentation are completed accurately as per institutional and regulatory requirements.

Disposal of Empty Containers:

Since **2-Ethylbenzonitrile** is not a P- or U-listed acute hazardous waste, empty containers that have held this chemical can typically be disposed of as regular trash after being triple-rinsed with a suitable solvent (e.g., acetone or ethanol). The rinsate from this cleaning process must be collected and disposed of as hazardous waste. Always consult your institution's specific policies on empty container management.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-Ethylbenzonitrile**.



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Caption: Decision workflow for the proper disposal of **2-Ethylbenzonitrile**.

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References

- 1. 2-Ethylbenzonitrile | C₉H₉N | CID 123443 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
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